

Application of Isoamyl Angelate in Sensory Science Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamyl angelate*

Cat. No.: *B085175*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Isoamyl angelate, a naturally occurring ester, is a significant contributor to the characteristic aroma of Roman chamomile (*Chamaemelum nobile*)^{[1][2]}. Its distinct floral, fruity, and chamomile-like scent profile makes it a molecule of great interest in sensory science research, particularly in the fields of flavor and fragrance chemistry, food science, and pharmacology^{[1][3]}. Understanding the sensory properties and underlying physiological mechanisms of **isoamyl angelate** is crucial for its application in product development, quality control, and as a potential therapeutic agent.

These application notes provide a comprehensive overview of the use of **isoamyl angelate** in sensory science research. They include detailed experimental protocols for sensory evaluation and instrumental analysis, a summary of its known sensory and physicochemical properties, and a description of the general olfactory signaling pathway it likely activates.

Sensory and Physicochemical Properties of Isoamyl Angelate

The sensory and physical characteristics of **isoamyl angelate** are fundamental to its application in sensory research. While a specific odor detection threshold for **isoamyl angelate**

is not readily available in the literature, data for the structurally similar ester, isoamyl acetate, is provided for reference.

Table 1: Physicochemical Properties of **Isoamyl Angelate**

Property	Value	Reference
Synonyms	Angelic Acid Isoamyl Ester, Isoamyl (Z)-2-Methyl-2-butenolate	
CAS Number	10482-55-0	[3]
Molecular Formula	C10H18O2	[3]
Molecular Weight	170.25 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	201 - 209 °C @ 760 mmHg	[3]
Flash Point	80 °C	[1][3]
Specific Gravity	0.889 - 0.894 @ 25 °C	[3]
Solubility	Soluble in alcohol; Insoluble in water	[3]

Table 2: Sensory Profile of **Isoamyl Angelate** and Related Esters

Compound	Odor Descriptors	Flavor/Odor Threshold	Reference
Isoamyl angelate	Floral, fruity, chamomile, warm-herbaceous, wine-like, ethereal, fresh	Not available	[3]
Isoamyl acetate	Banana, fruity, estery, pear drops	Air: 0.025 µL/L; Water: 0.017 mg/L	[4]
Isoamyl tiglate	Fresh, herbal, winey, fruity, angelica	Not available	[5]

Experimental Protocols

Protocol 1: Sensory Evaluation of Isoamyl Angelate using Quantitative Descriptive Analysis (QDA)

This protocol outlines a method for the sensory profiling of **isoamyl angelate** using a trained panel.

1. Objective: To identify and quantify the sensory attributes of **isoamyl angelate**.

2. Materials:

- High-purity **isoamyl angelate** (>99.0% GC)
- Odorless solvent (e.g., propylene glycol, mineral oil)
- Glass sniffing jars with lids
- Olfactory blotters (smelling strips)
- Sensory evaluation software or paper ballots
- Deionized water and unsalted crackers for palate cleansing

3. Panelist Selection and Training:

- Recruit 10-12 individuals with normal olfactory acuity.
- Screen panelists for their ability to detect and describe basic odors.
- Train the panel over several sessions to develop a consensus vocabulary for the aroma of **isoamyl angelate** and reference standards (e.g., chamomile essential oil, apple essence, banana essence).
- Familiarize panelists with the use of a line scale for intensity rating (e.g., a 15-cm line scale anchored with "low" and "high").

4. Sample Preparation:

- Prepare a series of dilutions of **isoamyl angelate** in the chosen solvent (e.g., 1%, 5%, and 10% v/v).
- Pipette a standard volume (e.g., 1 mL) of each dilution onto an olfactory blotter placed in a labeled sniffing jar.
- Allow the solvent to evaporate for a set time (e.g., 10 minutes) before evaluation.
- Prepare a blank solvent sample as a control.

5. Evaluation Procedure:

- Conduct the evaluation in a well-ventilated, odor-free sensory laboratory.
- Present the samples to the panelists in a randomized and balanced order.
- Instruct panelists to sniff each sample and rate the intensity of each previously agreed-upon descriptor on the line scale.
- Provide panelists with a break of at least 2 minutes between samples to avoid olfactory fatigue, during which they should cleanse their palate.

6. Data Analysis:

- Measure the intensity ratings from the line scales.

- Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to determine significant differences in attribute intensities between samples.
- Use Principal Component Analysis (PCA) to visualize the sensory space and the relationships between the samples and their attributes.

Protocol 2: Instrumental Aroma Analysis using Gas Chromatography-Olfactometry (GC-O)

This protocol describes the use of GC-O to identify the odor-active compounds in a sample containing **isoamyl angelate**, such as Roman chamomile essential oil.

1. Objective: To separate and identify the odor-active compounds in a sample and to characterize the odor of **isoamyl angelate** as it elutes from the GC column.

2. Instrumentation and Materials:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).
- Mass spectrometer (MS) for compound identification.
- Capillary GC column suitable for essential oil analysis (e.g., DB-5ms, HP-INNOWax).
- Roman chamomile essential oil.
- High-purity **isoamyl angelate** standard.
- Helium carrier gas.
- Humidified air supply for the ODP.

3. GC-MS/O Parameters:

- Injector: Split/splitless, temperature set at 250°C.
- Oven Program: Start at 40°C, hold for 2 minutes, ramp at 5°C/min to 240°C, and hold for 10 minutes.

- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Column Effluent Split: Split between the FID, MS, and ODP (e.g., 1:1:1).
- FID Temperature: 250°C.
- MS Parameters: Scan range 35-400 m/z, electron ionization at 70 eV.
- ODP: Heated transfer line at 250°C, with a supply of humidified air.

4. Procedure:

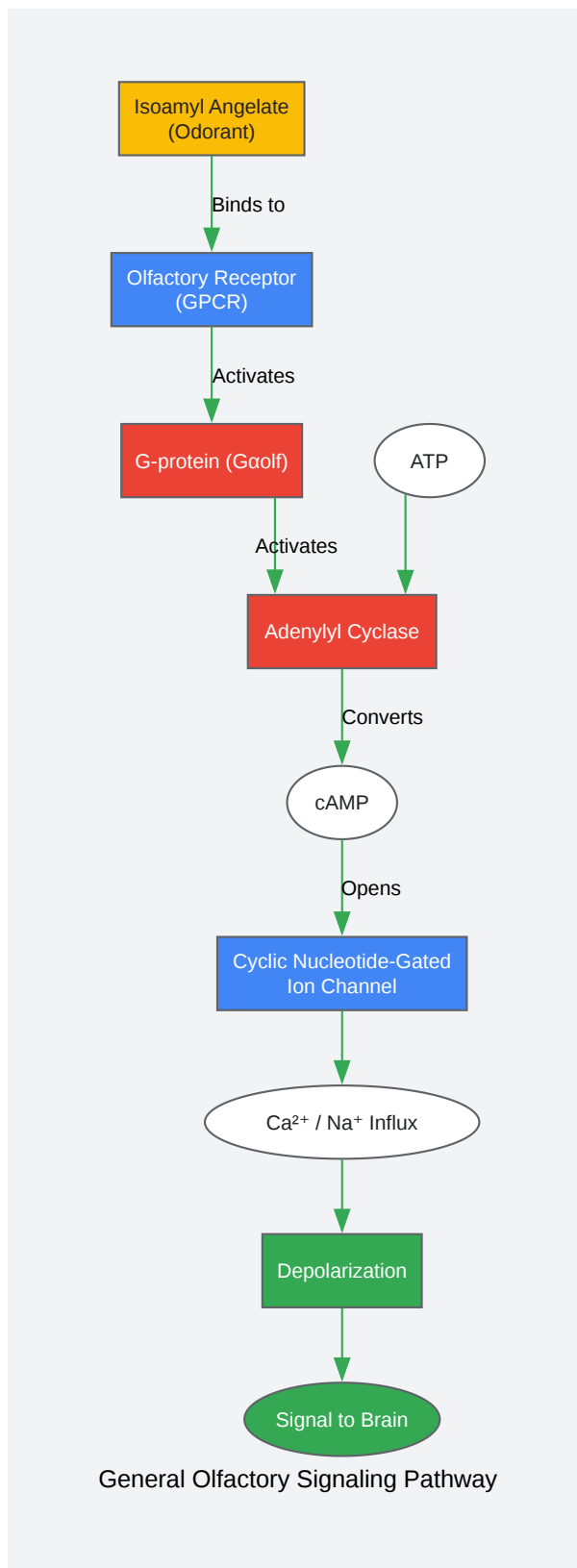
- Inject a diluted sample of Roman chamomile essential oil into the GC.
- A trained assessor (or panel of assessors) sniffs the effluent from the ODP and records the retention time and odor description of each detected aroma.
- Simultaneously, record the FID chromatogram and MS data.
- Inject the **isoamyl angelate** standard to confirm its retention time and odor description.
- Calculate the Odor Activity Value (OAV) for **isoamyl angelate** by dividing its concentration in the sample (determined by GC-FID with an external standard) by its odor threshold (if available).

5. Data Analysis:

- Identify the compounds corresponding to the odor events by matching their mass spectra with a library (e.g., NIST) and by comparing their retention indices with literature values.
- Create an aromagram by plotting the odor intensity or detection frequency against the retention time.
- Compare the aromagram with the FID chromatogram to identify the most potent odorants in the sample.

Signaling Pathways and Experimental Workflows

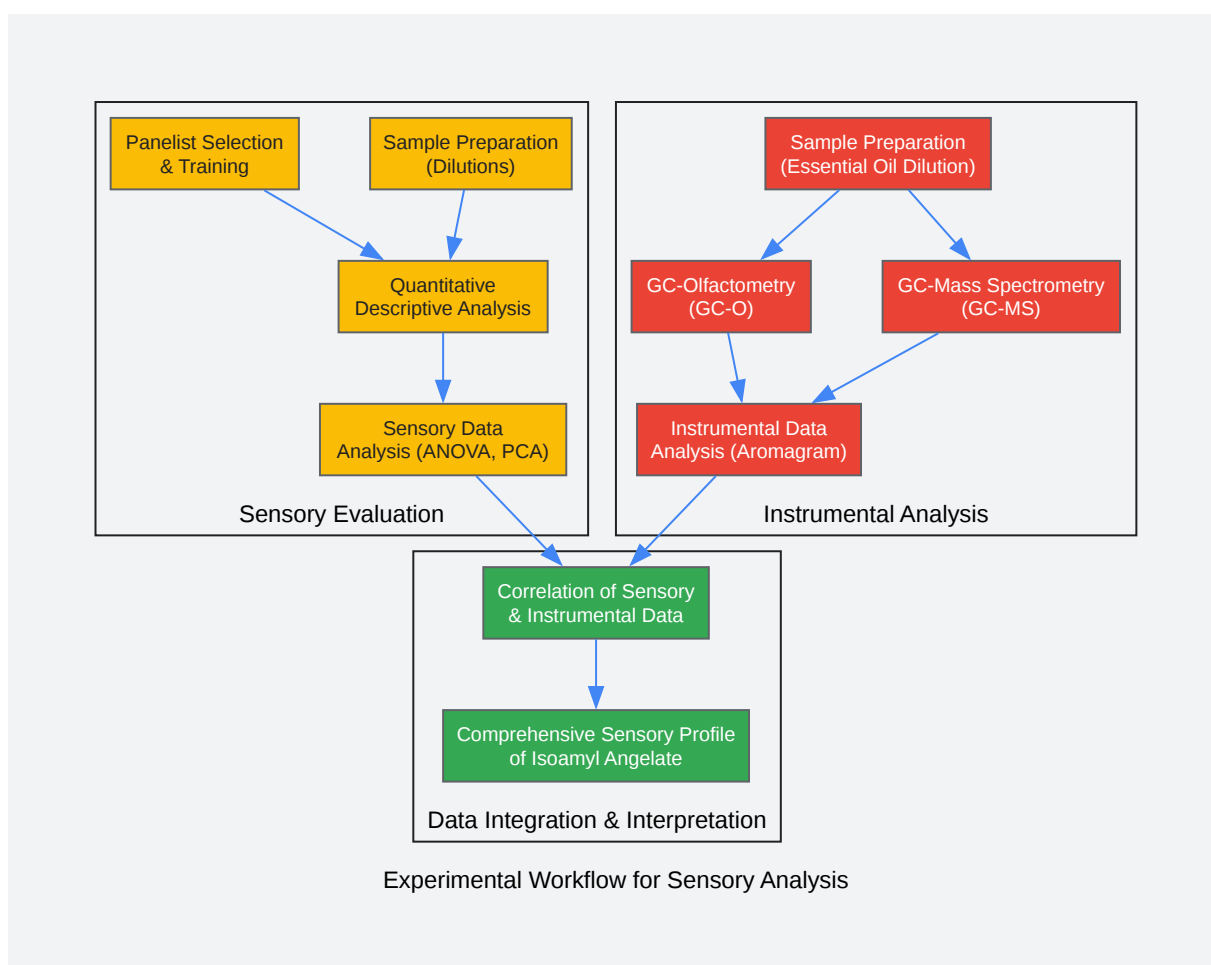
The perception of **isoamyl angelate** begins with its interaction with olfactory receptors in the nasal cavity, triggering a signal transduction cascade that results in the sensation of smell.



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Caption: General olfactory signaling pathway for an odorant.

The experimental workflow for the comprehensive sensory analysis of **isoamyl angelate** involves both human sensory panels and instrumental analysis.



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Caption: Workflow for sensory and instrumental analysis.

Conclusion

Isoamyl angelate is a valuable molecule for sensory science research due to its pleasant and complex aroma profile. The protocols and information provided herein offer a framework for researchers to conduct detailed sensory and instrumental analyses of this compound. By combining quantitative descriptive analysis with gas chromatography-olfactometry, a comprehensive understanding of the sensory characteristics of **isoamyl angelate** and its contribution to the aroma of natural products like Roman chamomile can be achieved. Further research is warranted to determine its specific odor detection threshold and to identify the olfactory receptors with which it interacts, which will provide deeper insights into the mechanisms of fruity and floral aroma perception.

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- To cite this document: BenchChem. [Application of Isoamyl Angelate in Sensory Science Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085175#application-of-isoamyl-angelate-in-sensory-science-research]

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